

# What are the physical and chemical properties of N-(2-Cyanoethyl)-N-ethylaniline?

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## Compound of Interest

Compound Name: **N-(2-Cyanoethyl)-N-ethylaniline**

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## An In-depth Technical Guide to N-(2-Cyanoethyl)-N-ethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **N-(2-Cyanoethyl)-N-ethylaniline**, a significant intermediate in the synthesis of various organic compounds, particularly disperse dyes.<sup>[1]</sup> This document consolidates key data, experimental protocols, and safety information to support its application in research and development.

## Chemical Identity and Physical Properties

**N-(2-Cyanoethyl)-N-ethylaniline**, also known as 3-(N-Ethyl-N-phenylamino)propionitrile<sup>[2][3]</sup> <sup>[4]</sup>, is a tertiary amine with the chemical formula C<sub>11</sub>H<sub>14</sub>N<sub>2</sub>.<sup>[2][4][5][6]</sup> It is a colorless to very pale yellow liquid at room temperature.<sup>[2][5]</sup>

Table 1: Physical and Chemical Properties of **N-(2-Cyanoethyl)-N-ethylaniline**

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub>	[2][4][5][6]
Molecular Weight	174.25 g/mol	[2][5]
CAS Number	148-87-8	[2][4][5]
Physical State	Liquid	[5]
Color	Colorless to Very Pale Yellow	[2][5]
Boiling Point	176 °C at 19 mmHg	[4]
Specific Gravity	1.03	[5]
Purity	Typically ≥98.0% (GC)	[2][5]
IUPAC Name	3-(N-ethylanilino)propanenitrile	[4]
SMILES	CCN(CCC#N)c1ccccc1	[2][4][6]
InChI Key	WYRNRZQRKCXPLA-UHFFFAOYSA-N	[4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N-(2-Cyanoethyl)-N-ethylaniline**. While specific spectra are not provided here, the SDBS (Spectral Database for Organic Compounds) number is 6914, which can be used to access its spectral data.[5] ChemicalBook also indicates the availability of <sup>13</sup>C NMR, IR, MS, and <sup>1</sup>H NMR spectra for the related compound N-(2-Cyanoethyl)-N-methylaniline, suggesting similar data exists for the ethyl analogue.[7]

## Chemical Properties and Reactivity

**N-(2-Cyanoethyl)-N-ethylaniline** is stable under normal storage conditions.[8] However, it is sensitive to light and air, and prolonged exposure should be avoided.[8][9]

Incompatible Materials:

- Strong oxidizing agents[8][9]

- Acids[8]
- Acid anhydrides[8]
- Acid chlorides[8]

Reactivity: The compound can react violently with nitric acid.[9] As an aromatic amine, it can neutralize acids in exothermic reactions to form salts and water.[9]

## Experimental Protocols: Synthesis

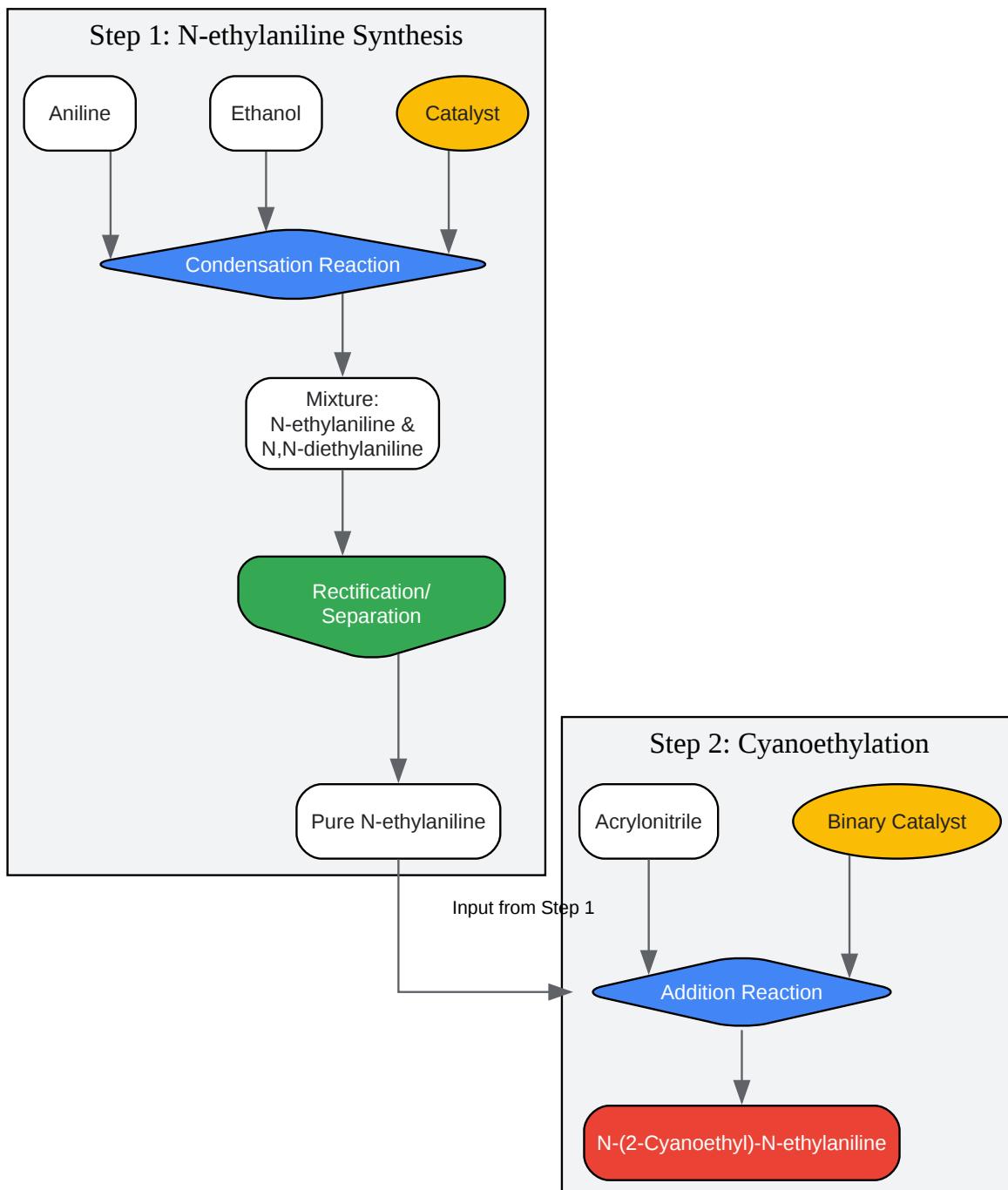
The synthesis of **N-(2-Cyanoethyl)-N-ethylaniline** is primarily achieved through the cyanoethylation of N-ethylaniline. A common laboratory and industrial method involves the reaction of N-ethylaniline with acrylonitrile.

A patented method outlines a two-step synthesis process:

- Condensation Reaction: Aniline and ethanol react in the presence of a catalyst to produce N-ethylaniline and N,N-diethylaniline. The pure N-ethylaniline is then separated by rectification. [1]
- Addition Reaction: The purified N-ethylaniline reacts with acrylonitrile, catalyzed by a binary catalyst system (e.g., composed of phosphorus oxychloride, phosphorus trichloride, phosphorus pentachloride, or inorganic acids), to yield N-ethyl-N-cyanoethylaniline.[1]

Another documented synthesis involves the cyanoethylation of aniline using cupric acetate as a superior catalyst, which has been shown to produce N-2-cyanoethylaniline in good yield.[10] While this specific example is for a related compound, the principle applies to the synthesis of N-substituted anilines.

Below is a logical workflow for the two-step synthesis of **N-(2-Cyanoethyl)-N-ethylaniline**.

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Caption: Two-step synthesis of **N-(2-Cyanoethyl)-N-ethylaniline**.

## Safety and Handling

**N-(2-Cyanoethyl)-N-ethylaniline** is classified as harmful if swallowed and causes skin and serious eye irritation.[\[11\]](#)

Table 2: GHS Hazard and Precautionary Statements

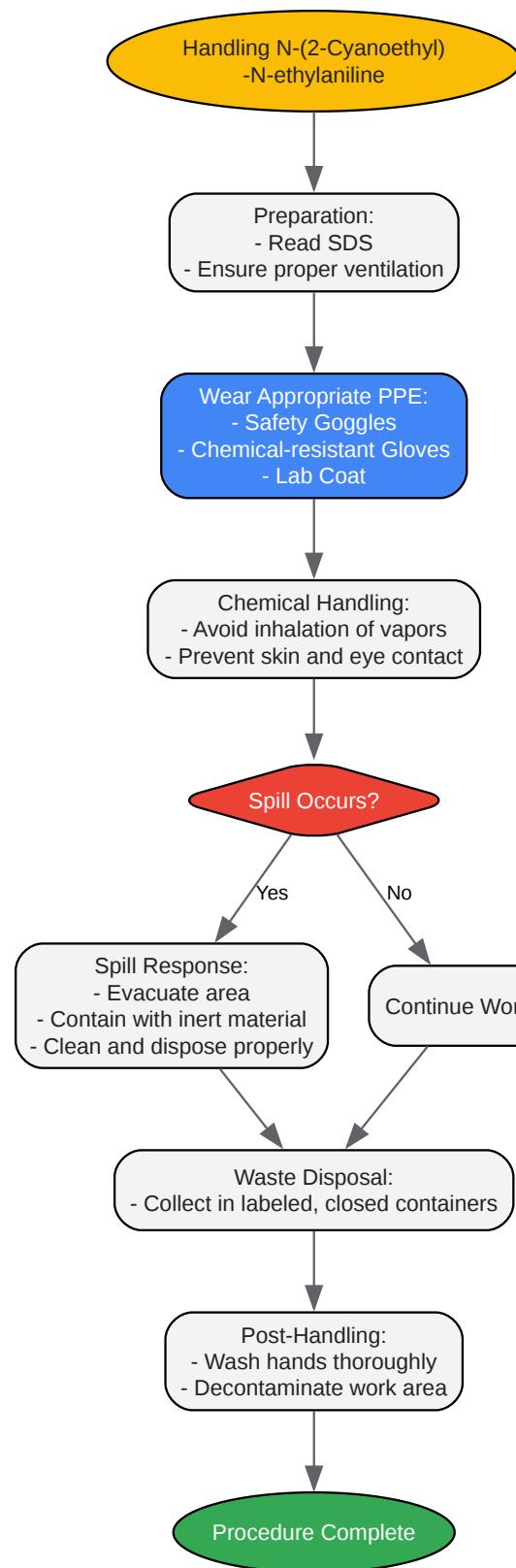
Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	<a href="#">[3]</a> <a href="#">[11]</a>
Hazard	H315	Causes skin irritation.	<a href="#">[11]</a>
Hazard	H319	Causes serious eye irritation.	<a href="#">[11]</a>
Hazard	H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing mist or vapors.	
Precautionary	P264	Wash skin thoroughly after handling.	<a href="#">[11]</a>
Precautionary	P270	Do not eat, drink or smoke when using this product.	<a href="#">[3]</a> <a href="#">[11]</a>
Precautionary	P280	Wear protective gloves/eye protection/face protection.	<a href="#">[11]</a>
Precautionary	P301+P312+P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.	<a href="#">[3]</a> <a href="#">[11]</a>
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
Precautionary	P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON	

		CENTER/doctor if you feel unwell.
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.

#### Handling and Storage:

- Handling: Use in a well-ventilated area and avoid all personal contact, including inhalation. [12] Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or chemical goggles, chemical-resistant gloves (e.g., PVC), and protective clothing.[8][12] Do not eat, drink, or smoke when using this product.[8][11]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed original containers.[12] Keep away from heat, sparks, open flames, and direct sunlight.[8] Store away from incompatible materials.[8][12]

The following diagram illustrates the general laboratory safety workflow when handling **N-(2-Cyanoethyl)-N-ethylaniline**.



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Caption: General safety workflow for handling **N-(2-Cyanoethyl)-N-ethylaniline**.

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